

Proper Disposal of 1-Bromopentadecane-D31: A Step-by-Step Guide

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Compound of Interest

Compound Name: 1-Bromopentadecane-D31

Cat. No.: B1382110

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical waste are paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive, step-by-step procedure for the safe disposal of **1-Bromopentadecane-D31**, a deuterated bromoalkane.

Note: A specific Safety Data Sheet (SDS) for **1-Bromopentadecane-D31** is not readily available. The following procedures are based on the SDS for the non-deuterated form, 1-Bromopentadecane, and general best practices for laboratory chemical waste disposal. Deuterated compounds are typically handled similarly to their non-deuterated counterparts unless they possess radioactive properties, which is not the case for this compound. Always consult your institution's specific safety guidelines and the official SDS if one becomes available.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing the appropriate Personal Protective Equipment (PPE).

Recommended PPE:

- Eye Protection: Chemical safety goggles or eyeglasses.
- Hand Protection: Wear appropriate protective gloves.

- Skin and Body Protection: A lab coat or other protective clothing to prevent skin exposure.

In the event of a spill, immediately alert others in the vicinity. For small spills, absorb the material with a non-combustible, inert absorbent material such as sand, silica gel, or universal binder.^[1] Collect the absorbed material and place it into a suitable, closed container for disposal.

Quantitative Data Summary

The following table summarizes the key quantitative data for 1-Bromopentadecane, the non-deuterated analogue of **1-Bromopentadecane-D31**. This information is critical for assessing its physical hazards.

Property	Value
Molecular Formula	C15H31Br
Molecular Weight	291.31 g/mol ^[2]
Melting Point	17-19 °C ^[3]
Boiling Point	159-160 °C @ 5 mmHg ^[3]
Flash Point	110 °C (230 °F) - closed cup ^[3]
Density	1.005 g/mL at 25 °C ^[3]
Vapor Density	10.1 (vs air)
Vapor Pressure	<1 mmHg (at 20 °C)

Step-by-Step Disposal Protocol

Adherence to a standardized disposal protocol is essential for safety and regulatory compliance.

1. Waste Identification and Classification:

- Clearly identify the waste as "**1-Bromopentadecane-D31**."

- Classify it as a non-halogenated organic waste. While it contains bromine, for disposal purposes, it is often segregated with other organic solvents. Confirm your institution's specific waste stream for halogenated compounds.

2. Waste Collection and Segregation:

- Collect waste **1-Bromopentadecane-D31** in a dedicated, properly labeled, and chemically compatible waste container.
- Do not mix this waste with other incompatible waste streams, such as strong oxidizing agents or strong bases.^[1]

3. Container Labeling:

- Label the waste container clearly and accurately. The label should include:
 - The full chemical name: "**1-Bromopentadecane-D31**"
 - The words "Hazardous Waste"
 - The primary hazards (e.g., "Combustible Liquid," "Irritant")
 - The date of accumulation
 - The name of the generating researcher and laboratory information

4. Storage of Waste:

- Store the waste container in a designated, well-ventilated, and secure waste accumulation area.
- Keep the container tightly closed except when adding waste.
- Provide secondary containment to prevent spills from spreading.

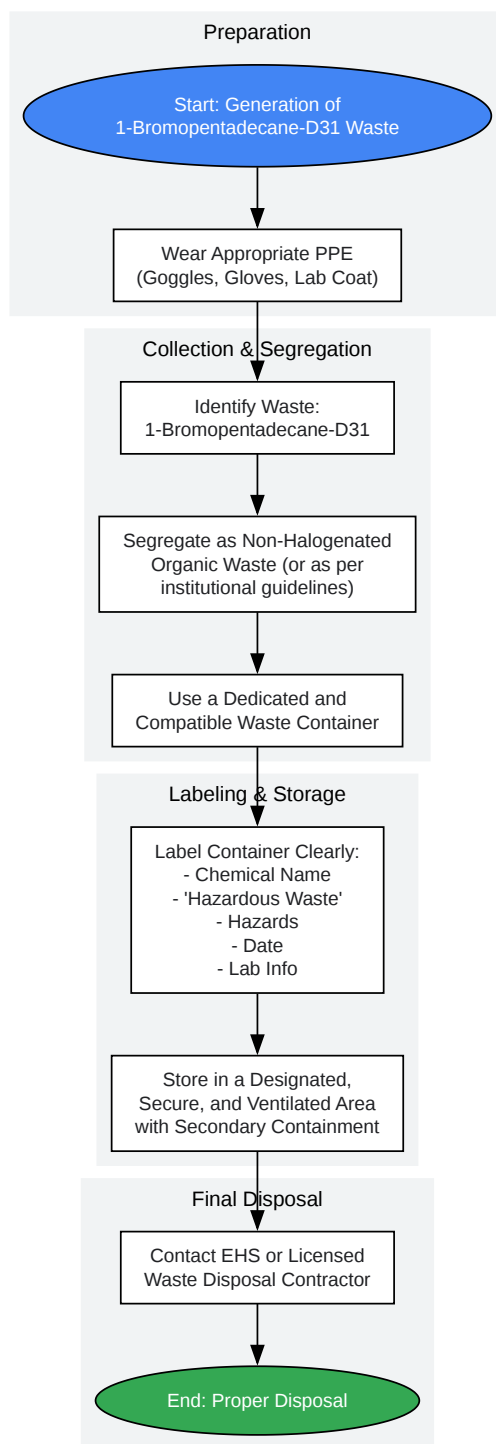
5. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- Follow all institutional and local regulations for the disposal of chemical waste.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **1-Bromopentadecane-D31**.

Disposal Workflow for 1-Bromopentadecane-D31

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